

# molecular weight of Nintedanib 13CD3

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## Compound of Interest

Compound Name: Nintedanib 13CD3

Cat. No.: B15553426

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An in-depth analysis of the molecular weight of Nintedanib isotopically labeled with a 13CD3 group reveals a precise mass increase essential for various research applications. This technical guide outlines the calculation of the molecular weight for **Nintedanib 13CD3**, providing researchers, scientists, and drug development professionals with the foundational data required for quantitative analysis.

## Introduction to Isotopic Labeling

Isotopic labeling is a technique used to track the passage of a substance through a system. By replacing an atom with its isotope, which has a different mass but the same chemical properties, researchers can differentiate the labeled molecules from their unlabeled counterparts. In the case of **Nintedanib 13CD3**, a methyl group (-CH3) on the Nintedanib molecule is replaced with a methyl group containing a heavy isotope of carbon (<sup>13</sup>C) and three heavy isotopes of hydrogen (Deuterium or D). This labeling is crucial for studies involving mass spectrometry, such as pharmacokinetic analyses, where the labeled compound is used as an internal standard.

## Molecular Formula and Weight of Nintedanib

Nintedanib is a small molecule inhibitor of multiple tyrosine kinases. Its chemical and physical properties are well-documented.

- Molecular Formula: C<sub>31</sub>H<sub>33</sub>N<sub>5</sub>O<sub>4</sub> [1][2][3]
- Average Molecular Weight: Approximately 539.64 g/mol [2]

- Monoisotopic Mass: 539.25325455 Da<sup>[1]</sup>

For high-precision applications like mass spectrometry, the monoisotopic mass, which is the mass of a molecule calculated using the mass of the most abundant isotope of each element, is the more relevant value.

## Calculation of Nintedanib <sup>13</sup>CD<sub>3</sub> Molecular Weight

The molecular weight of **Nintedanib <sup>13</sup>CD<sub>3</sub>** is calculated by determining the mass of the original methyl group (-CH<sub>3</sub>) that is being replaced and the mass of the new isotopic methyl group (-<sup>13</sup>CD<sub>3</sub>). The difference is then applied to the monoisotopic mass of unlabeled Nintedanib.

The replacement involves substituting one <sup>12</sup>C atom with one <sup>13</sup>C atom and three <sup>1</sup>H atoms with three <sup>2</sup>H (Deuterium) atoms.

- Mass of the outgoing -CH<sub>3</sub> group:
  - Mass of one <sup>12</sup>C atom = 12.000000 Da
  - Mass of three <sup>1</sup>H atoms = 3 \* 1.007825 Da = 3.023475 Da
  - Total mass = 15.023475 Da
- Mass of the incoming -<sup>13</sup>CD<sub>3</sub> group:
  - Mass of one <sup>13</sup>C atom = 13.003355 Da
  - Mass of three <sup>2</sup>H (D) atoms = 3 \* 2.014102 Da = 6.042306 Da
  - Total mass = 19.045661 Da
- Calculation of the final monoisotopic mass:
  - Monoisotopic mass of **Nintedanib <sup>13</sup>CD<sub>3</sub>** = (Monoisotopic mass of Nintedanib) - (Mass of -CH<sub>3</sub>) + (Mass of -<sup>13</sup>CD<sub>3</sub>)

- Monoisotopic mass of **Nintedanib 13CD3** = 539.253255 Da - 15.023475 Da + 19.045661 Da
- Monoisotopic mass of **Nintedanib 13CD3** = 543.275441 Da

This represents a mass shift of +4.022186 Da compared to the unlabeled compound.

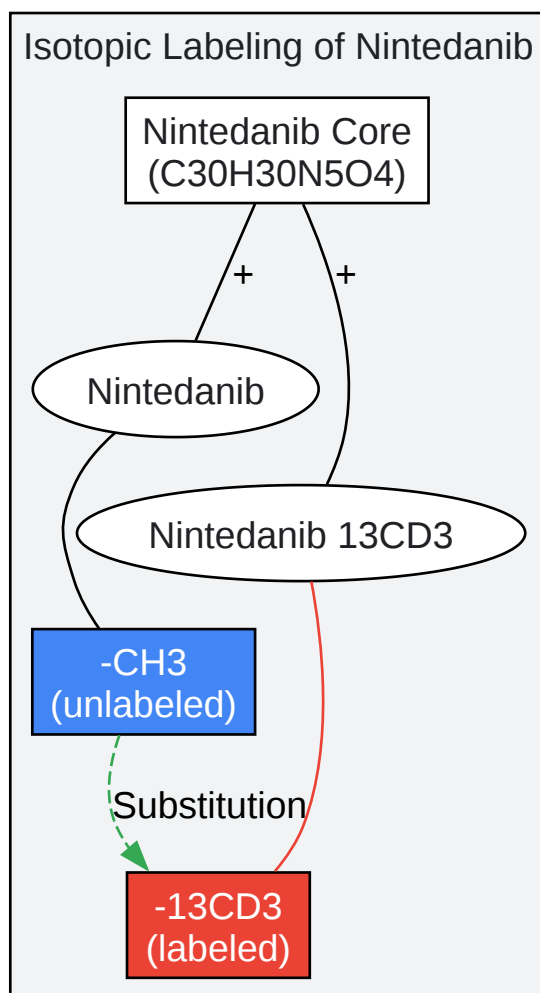
## Data Summary

The following table summarizes the quantitative data for Nintedanib and its isotopically labeled form.

Compound	Molecular Formula	Average Molecular Weight ( g/mol )	Monoisotopic Mass (Da)
Nintedanib	C <sub>31</sub> H <sub>33</sub> N <sub>5</sub> O <sub>4</sub>	539.64[2]	539.253255[1]
Nintedanib 13CD3	C <sub>30</sub> <sup>13</sup> CH <sub>30</sub> D <sub>3</sub> N <sub>5</sub> O <sub>4</sub>	~543.66	543.275441

## Visualization of Isotopic Substitution

The following diagram illustrates the conceptual replacement of a standard methyl group with an isotopically labeled methyl group on the Nintedanib core structure.



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Isotopic substitution on the Nintedanib molecule.

## Experimental Protocols

The determination of the molecular weight of **Nintedanib 13CD3** is primarily achieved through high-resolution mass spectrometry (HRMS).

Methodology: High-Resolution Mass Spectrometry

- **Sample Preparation:** A dilute solution of **Nintedanib 13CD3** is prepared in a suitable solvent, such as methanol or acetonitrile, often with a small percentage of formic acid to promote ionization.

- **Infusion and Ionization:** The sample is introduced into the mass spectrometer via direct infusion or liquid chromatography. Electrospray ionization (ESI) is a common technique used to generate protonated molecular ions  $[M+H]^+$ .
- **Mass Analysis:** The ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) instrument. These instruments have the capability to measure mass-to-charge ratios ( $m/z$ ) with high accuracy and resolving power.
- **Data Acquisition:** The instrument is calibrated using a known standard to ensure mass accuracy. The mass spectrum is then acquired, showing the isotopic distribution of the analyte.
- **Data Analysis:** The monoisotopic peak for the  $[M+H]^+$  ion of **Nintedanib 13CD3** is identified. Its measured  $m/z$  value is used to confirm the elemental composition and the successful incorporation of the isotopic label. For **Nintedanib 13CD3**, the expected  $m/z$  for the  $[M+H]^+$  ion would be approximately 544.282716.

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## References

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